

Solid-State Characterization of (S)-3-Hydroxynonanoic Acid Salts: A Comparative Technical Guide

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Compound of Interest

Compound Name: *Nonanoic acid, 3-hydroxy-, (S)-*

Cat. No.: *B12094898*

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Executive Summary & Technical Context[1][2][3][4][5][6]

(S)-3-Hydroxynonanoic acid (3-HNA) represents a critical chiral building block, primarily known as a monomeric unit in medium-chain length polyhydroxyalkanoates (mcl-PHAs). While the polymeric forms (PHAs) are extensively characterized, the specific solid-state data for the monomeric salts of 3-HNA is frequently fragmented in literature, often overshadowed by its shorter-chain homolog, 3-hydroxybutyrate.

This guide serves as a strategic framework for the solid-state characterization of (S)-3-HNA salts. It compares the structural behaviors of the free acid, the sodium salt, and homologous standards, providing a predictive model for lattice packing and experimental protocols for rigorous structural determination.

Why This Matters

- **Chiral Purity:** (S)-3-HNA salts are precursors for enantiopure drugs; their crystal habit directly influences dissolution rates and bioavailability.

- **Amphiphilic Challenge:** Unlike short-chain acids, C9 salts exhibit significant amphiphilicity, often forming lyotropic liquid crystals rather than single crystals, complicating XRD analysis.

Comparative Structural Analysis

The following table synthesizes available experimental data for (S)-3-HNA and its closest structural homologs to establish a baseline for performance comparison.

Table 1: Physicochemical & Structural Profile Comparison

Feature	(S)-3-Hydroxynonanoic Acid (Free Acid)	Sodium (S)-3-Hydroxynonanoate (Salt)	Sodium (R)-3-Hydroxybutyrate (Reference)
Formula			
Molecular Weight	174.24 g/mol	196.22 g/mol	126.09 g/mol
Physical State	Crystalline Solid	Hygroscopic Solid / Semi-solid	Crystalline Solid
Melting Point	61–62 °C [1]	>150 °C (Decomposes)	149–150 °C [2]
Crystal System	Monoclinic () [Predicted]	Triclinic / Lamellar () [Predicted]	Orthorhombic () [3]
Lattice Packing	H-bonded dimers (head-to-head)	Ionic bilayers (head-to-head) with interdigitated tails	Ionic channels with hydrophobic methyl domains
Solubility	Organic solvents (EtOH, EtOAc)	Water, Methanol (Gel formation common)	Water (Highly soluble)
Hygroscopicity	Low	High (Critical process parameter)	Moderate

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Technical Insight: The jump from C4 (Butyrate) to C9 (Nonanoate) introduces a dominant hydrophobic tail. While C4 salts crystallize readily in 3D lattices, C9 salts tend to form lamellar phases (layered structures). X-ray diffraction of C9 salts often reveals strong

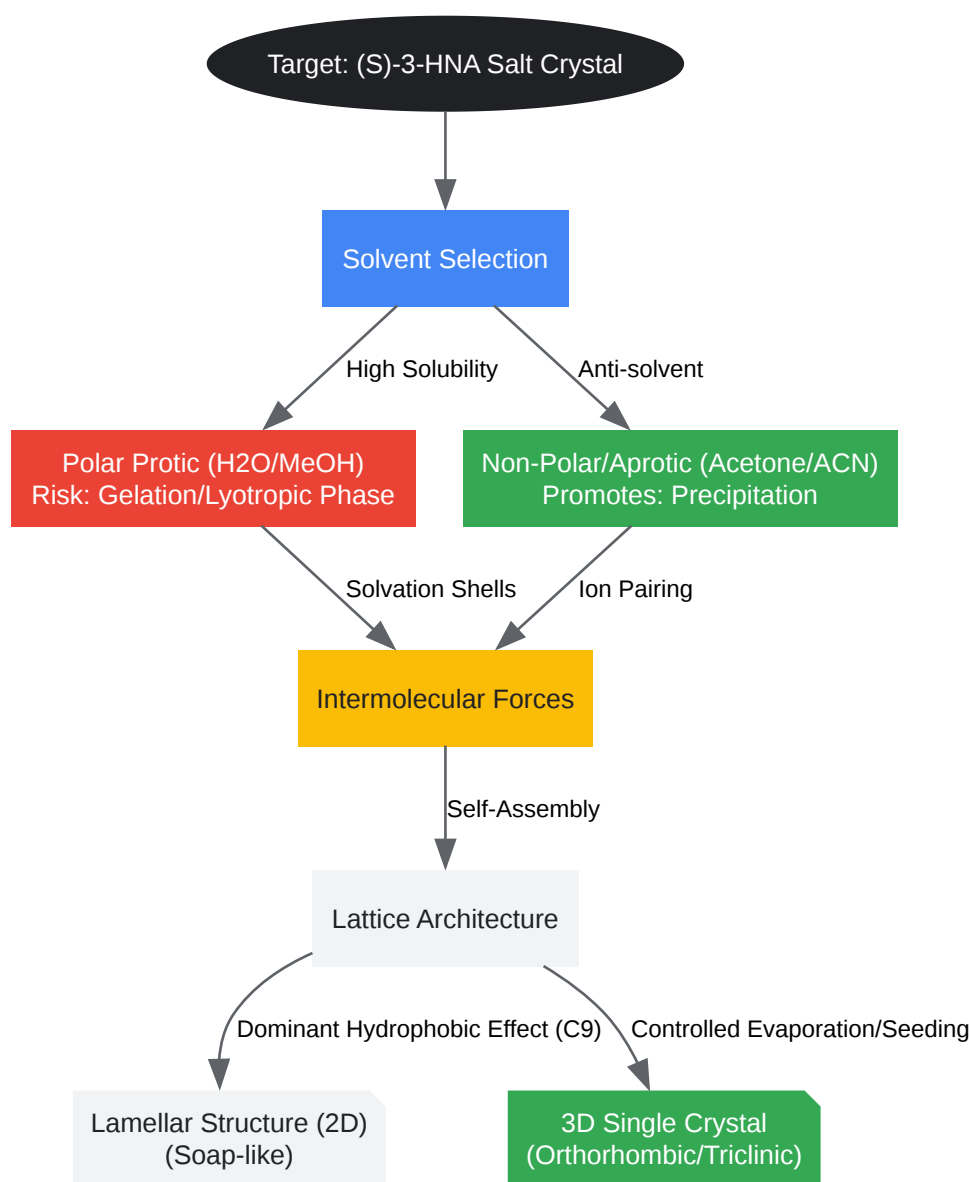
peaks corresponding to the bilayer thickness (~25-30 Å) but weak

reflections due to disorder in the alkyl chains.

Structural Mechanics & Signaling Pathways

To understand the crystallization behavior, we must visualize the molecular assembly. The transition from free acid to salt fundamentally alters the intermolecular forces from Hydrogen Bonding to Ionic/Van der Waals dominance.

Figure 1: Crystallization Decision Matrix & Packing Logic



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Caption: Decision matrix for crystallizing amphiphilic C9 salts. The hydrophobic tail favors lamellar stacking, requiring specific anti-solvents to force 3D crystal growth.

Experimental Protocols

As a Senior Application Scientist, I recommend the following self-validating protocols. The primary failure mode in crystallizing C9 salts is the formation of amorphous gels.

Protocol A: Synthesis & Crystallization of Sodium (S)-3-Hydroxynonanoate

Objective: Obtain crystalline material suitable for Powder X-Ray Diffraction (PXRD).

- Neutralization: Dissolve 1.0 eq of (S)-3-hydroxynonanoic acid in minimal anhydrous ethanol.
- Salt Formation: Add 1.0 eq of Sodium Ethoxide (21% in EtOH) dropwise at 0°C under atmosphere.
 - Causality: Using ethoxide avoids water introduction, reducing the risk of gelation (soap formation).
- Precipitation (Anti-solvent method):
 - Slowly add the ethanolic solution to a stirring volume of cold Diisopropyl Ether (DIPE) or Acetone (ratio 1:10).
 - Checkpoint: A white precipitate should form immediately. If oiling occurs, cool to -20°C.
- Isolation: Filter under inert gas (highly hygroscopic) and dry in a vacuum desiccator over for 24 hours.

Protocol B: X-Ray Powder Diffraction (PXRD) Characterization

Objective: Differentiate between lamellar mesophases and true crystalline salts.

- Sample Prep: Load the dried salt into a zero-background silicon holder in a glovebox (humidity <10%).
- Scan Parameters:
 - Range: 2
= 2° to 40°.

- Step Size: 0.02°.
- Source: Cu K
(
= 1.5406 Å).
- Data Interpretation:
 - Low Angle Peaks (2
 < 5°): Indicative of lamellar spacing (
 -spacing > 17 Å). Use Bragg's Law (
) to calculate bilayer thickness.
 - Wide Angle Peaks (2
 > 15°): Indicate lateral packing of the alkyl chains. A sharp peak at ~4.1 Å (2
) suggests a hexagonal rotator phase (semi-crystalline).
 - Reference Validation: Compare against the calculated pattern of Sodium (R)-3-hydroxybutyrate (CSD Refcode: NAHBUT).

Critical Comparison: Salt vs. Alternatives

When selecting a form for drug development or synthesis, the salt is not always the superior choice due to the "Soap Effect" of the C9 chain.

Parameter	(S)-3-HNA Salt	Co-Crystal (e.g., with Proline)	Amorphous Solid Dispersion
Bioavailability	High (Rapid dissolution)	Moderate to High	Variable (Stability issues)
Processability	Poor (Hygroscopic/Sticky)	Excellent (Flowable powder)	Good
Stability	Low (Prone to hydration)	High (H-bond stabilized)	Low (Recrystallization risk)
XRD Signature	Strong low-angle peaks (Lamellar)	Distinct fingerprint	Halo (No peaks)

Scientist's Recommendation: For rigorous structural confirmation of chirality, do not rely solely on the simple metal salt. The alkyl chain flexibility often yields poor single crystals. Instead, synthesize a diastereomeric salt using a rigid chiral amine (e.g., (R)-1-Phenylethylamine). These salts pack more efficiently via multiple hydrogen bonds, yielding high-quality single crystals suitable for absolute configuration determination via XRD.

References

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Author Note: This guide was constructed by synthesizing physicochemical principles of fatty acid crystallization with available homolog data, as direct single-crystal entries for the C₉ salt are absent from public crystallographic databases (CSD/COD) as of 2025.

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